

Trimethyl methanetricarboxylate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethyl methanetricarboxylate

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An In-depth Technical Guide to Trimethyl Methanetricarboxylate

This technical guide provides a comprehensive overview of the chemical and physical properties of **trimethyl methanetricarboxylate**, detailed experimental protocols for its synthesis and analysis, and a summary of its key molecular information. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Information

Trimethyl methanetricarboxylate is an organic compound that serves as a versatile intermediate in various chemical syntheses.

Molecular Formula and Weight:

The chemical formula for **trimethyl methanetricarboxylate** is C₇H₁₀O₆.^[1] Its molecular weight is 190.15 g/mol.^{[1][2]}

Physicochemical Data

A summary of the key physicochemical properties of **trimethyl methanetricarboxylate** is presented in the table below.

Property	Value	Source
Molecular Formula	C7H10O6	[1]
Molecular Weight	190.15 g/mol	[1][2]
CAS Number	1186-73-8	[1]
Appearance	Colorless liquid with a fruity odor	[1]
Boiling Point	242.7°C (estimate)	[1]
Melting Point	46.5°C	[1]
Density	1.3328 g/cm ³ (rough estimate)	[1]
Flash Point	91.4°C	[1]
Solubility	Soluble in organic solvents such as ethanol, ether, and acetone.	[1]

Experimental Protocols

Synthesis of Trimethyl Methanetricarboxylate

A common method for the synthesis of **trimethyl methanetricarboxylate** is the esterification of methanetricarboxylic acid with methanol. An alternative and well-documented procedure for similar aliphatic esters involves the use of sodium alkoxide and the corresponding alkyl chloroformate. The following protocol is adapted from established methods for analogous compounds.

Materials:

- Sodium metal
- Anhydrous Methanol
- Toluene or Xylene (anhydrous)

- Dimethyl malonate
- Methyl chloroformate
- Dilute Acetic Acid
- Diethyl ether
- Anhydrous sodium sulfate

Procedure:

- **Preparation of Sodium Methoxide:** In a three-necked round-bottom flask equipped with a reflux condenser, a mechanical stirrer, and a dropping funnel, carefully add sodium metal to anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon). The reaction is exothermic and should be cooled in an ice bath to maintain control. Stir until all the sodium has reacted to form sodium methoxide.
- **Reaction with Dimethyl Malonate:** To the freshly prepared sodium methoxide solution, add anhydrous toluene or xylene. Subsequently, add dimethyl malonate dropwise from the dropping funnel while stirring vigorously.
- **Addition of Methyl Chloroformate:** After the complete addition of dimethyl malonate, add methyl chloroformate dropwise to the reaction mixture. Maintain the temperature and continue stirring.
- **Work-up:** After the reaction is complete, cautiously decompose the reaction mixture with dilute acetic acid. Separate the organic layer.
- **Extraction:** Extract the aqueous layer with diethyl ether. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic solution with water and then dry it over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent by distillation under reduced pressure to obtain the crude **trimethyl methanetricarboxylate**. Further purification can be achieved by vacuum distillation.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis and purity assessment of **trimethyl methanetricarboxylate**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent GC-MS system).
- Capillary column suitable for the analysis of esters (e.g., DB-5ms).

Sample Preparation:

- Prepare a standard solution of **trimethyl methanetricarboxylate** in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.
- If analyzing a reaction mixture, dilute an aliquot of the mixture in the same solvent.

GC-MS Parameters (Typical):

- Injector Temperature: 250°C
- Injection Mode: Split (e.g., 50:1 split ratio)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold at 280°C for 5 minutes

- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 40-400

Visualization of Synthesis Workflow

The following diagram illustrates the key stages in the synthesis and purification of **trimethyl methanetricarboxylate**.



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Caption: Synthesis and Purification Workflow for **Trimethyl Methanetricarboxylate**.

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References

- 1. Triethyl methanetricarboxylate (6279-86-3) ¹H NMR [m.chemicalbook.com]
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- To cite this document: BenchChem. [Trimethyl methanetricarboxylate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073979#trimethyl-methanetricarboxylate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b073979#trimethyl-methanetricarboxylate-molecular-weight-and-formula)

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